

Application Notes and Protocols for Mechanical Properties Testing of Cast Cd3Mg Alloys

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cadmium--magnesium (3/1)

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The intermetallic alloy Cd3Mg, part of the cadmium-magnesium binary system, presents unique properties that are of interest in various scientific and technological fields. Understanding the mechanical behavior of this alloy in its as-cast form is crucial for predicting its performance, ensuring reliability, and exploring potential applications. These application notes provide a comprehensive overview and detailed protocols for the standard mechanical testing of cast Cd3Mg alloys. The primary mechanical properties of interest include tensile strength, yield strength, ductility (elongation), hardness, and compressive strength. Accurate and reproducible data from these tests are essential for material characterization, quality control, and further alloy development.

Key Mechanical Properties

- Tensile Strength (Ultimate Tensile Strength, UTS): The maximum stress a material can withstand while being stretched or pulled before necking, which is when the specimen's cross-section starts to significantly contract.
- Yield Strength (YS): The stress at which a material begins to deform plastically. For many materials, including intermetallic alloys, this is often determined at 0.2% plastic strain (0.2% offset yield strength).

- Ductility: A measure of a material's ability to undergo significant plastic deformation before rupture. It is typically expressed as percent elongation or reduction in area.
- Hardness: The resistance of a material to localized plastic deformation such as scratching or indentation. Common hardness tests include Rockwell, Vickers, and Brinell.
- Compressive Strength: The capacity of a material to withstand loads tending to reduce its size.

Data Presentation

Specific quantitative data for the mechanical properties of as-cast stoichiometric Cd₃Mg is not readily available in the public literature. The mechanical properties of intermetallic compounds are highly sensitive to the casting process, cooling rate, and resulting microstructure. However, to provide a comparative context, the following table summarizes typical mechanical properties of various cast magnesium alloys, some containing cadmium. It is important to note that these values are for different alloys and should be used as a general reference.

Material	Condition	Ultimate Tensile Strength (MPa)	Yield Strength (MPa)	Elongation (%)	Hardness (Brinell, HB)	Compressive Yield Strength (MPa)
Pure Mg	As-Cast	~90	~20	~10	~30	~20
Pure Cd	As-Cast	~70	~15	~50	~20	-
Mg-2.04wt% Cd	As-Cast	~180	~60	~15	-	-
AZ91D (Mg-9Al-1Zn)	As-Cast (HPDC)	230 - 240	150 - 160	3 - 7	63 - 70	165
AM60B (Mg-6Al-0.3Mn)	As-Cast (HPDC)	220 - 225	130	6 - 10	60 - 65	130

Note: The values presented are approximate and can vary significantly based on casting parameters and specific alloy composition.

Experimental Protocols

Sample Preparation

Proper sample preparation is critical to obtain accurate and reproducible mechanical property data. The following protocol is a general guideline for preparing cast Cd₃Mg alloy samples.

1.1. Casting:

- Melt the high-purity cadmium and magnesium in the desired stoichiometric ratio (approximately 77.6 wt% Cd and 22.4 wt% Mg for Cd₃Mg) in an induction or resistance furnace under a protective atmosphere (e.g., Argon) to prevent oxidation.
- Pour the molten alloy into a preheated mold (e.g., steel or graphite) of the desired shape for the test specimens. The mold design should follow ASTM standards for casting test bars (e.g., ASTM B557).
- Control the cooling rate to achieve a consistent and uniform microstructure.

1.2. Sectioning and Machining:

- Section the cast ingots to obtain blanks for the mechanical test specimens using a low-speed diamond saw with coolant to minimize thermal damage and deformation.
- Machine the blanks into the final specimen geometries for tensile, compression, and hardness testing according to the relevant ASTM standards (e.g., ASTM E8 for tensile specimens). Ensure smooth surface finishes to avoid stress concentrations.

1.3. Metallographic Preparation (for Microstructural Analysis):

- Mount a representative cross-section of the cast alloy in a thermosetting or cold-mounting resin.
- Grind the mounted sample using successively finer silicon carbide papers (e.g., 240, 400, 600, 800, 1200 grit) with water as a lubricant.

- Polish the ground surface using diamond suspensions of decreasing particle size (e.g., 6 μm , 3 μm , 1 μm) on appropriate polishing cloths.
- Perform a final polish with a fine colloidal silica or alumina suspension to obtain a mirror-like, deformation-free surface.
- Etch the polished surface to reveal the microstructure. A suitable etchant for Mg-Cd alloys is a solution of 2% nital (2 ml nitric acid in 98 ml ethanol).
- Examine the microstructure using optical or scanning electron microscopy (SEM) to characterize grain size, phase distribution, and casting defects.

Tensile Testing

Objective: To determine the ultimate tensile strength, yield strength, and elongation of the cast Cd₃Mg alloy.

Standard: Based on ASTM E8/E8M - "Standard Test Methods for Tension Testing of Metallic Materials".[\[1\]](#)[\[2\]](#)[\[3\]](#)

Apparatus:

- A universal testing machine (UTM) equipped with a load cell of appropriate capacity.
- Extensometer for accurate strain measurement.
- Calipers or micrometer for precise measurement of specimen dimensions.

Procedure:

- Measure the initial cross-sectional area and gauge length of the machined tensile specimen.
- Securely mount the specimen in the grips of the universal testing machine.
- Attach the extensometer to the gauge section of the specimen.
- Apply a uniaxial tensile load at a constant strain rate (e.g., 10^{-3} s^{-1}). The specific rate may need to be determined based on the material's sensitivity to strain rate.

- Record the load and elongation data continuously until the specimen fractures.
- After fracture, carefully fit the broken ends of the specimen together and measure the final gauge length to determine the percent elongation.

Data Analysis:

- Convert the load-elongation data to a stress-strain curve.
- Determine the 0.2% offset yield strength by drawing a line parallel to the initial linear portion of the stress-strain curve, starting from a strain of 0.002. The stress at which this line intersects the curve is the yield strength.
- The ultimate tensile strength is the maximum stress reached on the stress-strain curve.
- Calculate the percent elongation using the formula: $\text{Elongation (\%)} = [(\text{Final Gauge Length} - \text{Initial Gauge Length}) / \text{Initial Gauge Length}] * 100$.

Hardness Testing

Objective: To measure the resistance of the cast Cd₃Mg alloy to indentation.

Standards:

- Vickers Hardness: ASTM E384 - "Standard Test Method for Microindentation Hardness of Materials".
- Rockwell Hardness: ASTM E18 - "Standard Test Methods for Rockwell Hardness of Metallic Materials".

Apparatus:

- Vickers or Rockwell hardness tester with the appropriate indenter (diamond pyramid for Vickers, diamond cone or steel ball for Rockwell).
- Metallographically prepared sample with a flat and smooth surface.

Procedure (Vickers Hardness):

- Place the polished sample on the stage of the hardness tester.
- Select the appropriate load (e.g., HV1, corresponding to a 1 kgf load) and dwell time (e.g., 10-15 seconds).
- Apply the load through the diamond indenter.
- After the load is removed, measure the two diagonals of the resulting indentation using the microscope of the tester.
- Calculate the Vickers hardness number (VHN) using the standard formula or the machine's software.
- Perform multiple indentations at different locations to obtain an average hardness value.

Compression Testing

Objective: To determine the compressive yield strength and compressive behavior of the cast Cd₃Mg alloy.

Standard: Based on ASTM E9 - "Standard Test Methods of Compression Testing of Metallic Materials at Room Temperature".

Apparatus:

- A universal testing machine (UTM) with compression platens.
- Compressometer for strain measurement (optional, but recommended for accurate data).
- Calipers or micrometer for specimen dimensions.

Procedure:

- Prepare a cylindrical or rectangular specimen with a length-to-diameter (or width) ratio typically between 1:1 and 2:1 to prevent buckling. The ends of the specimen must be flat, parallel, and perpendicular to the axis.
- Place the specimen between the compression platens of the UTM.

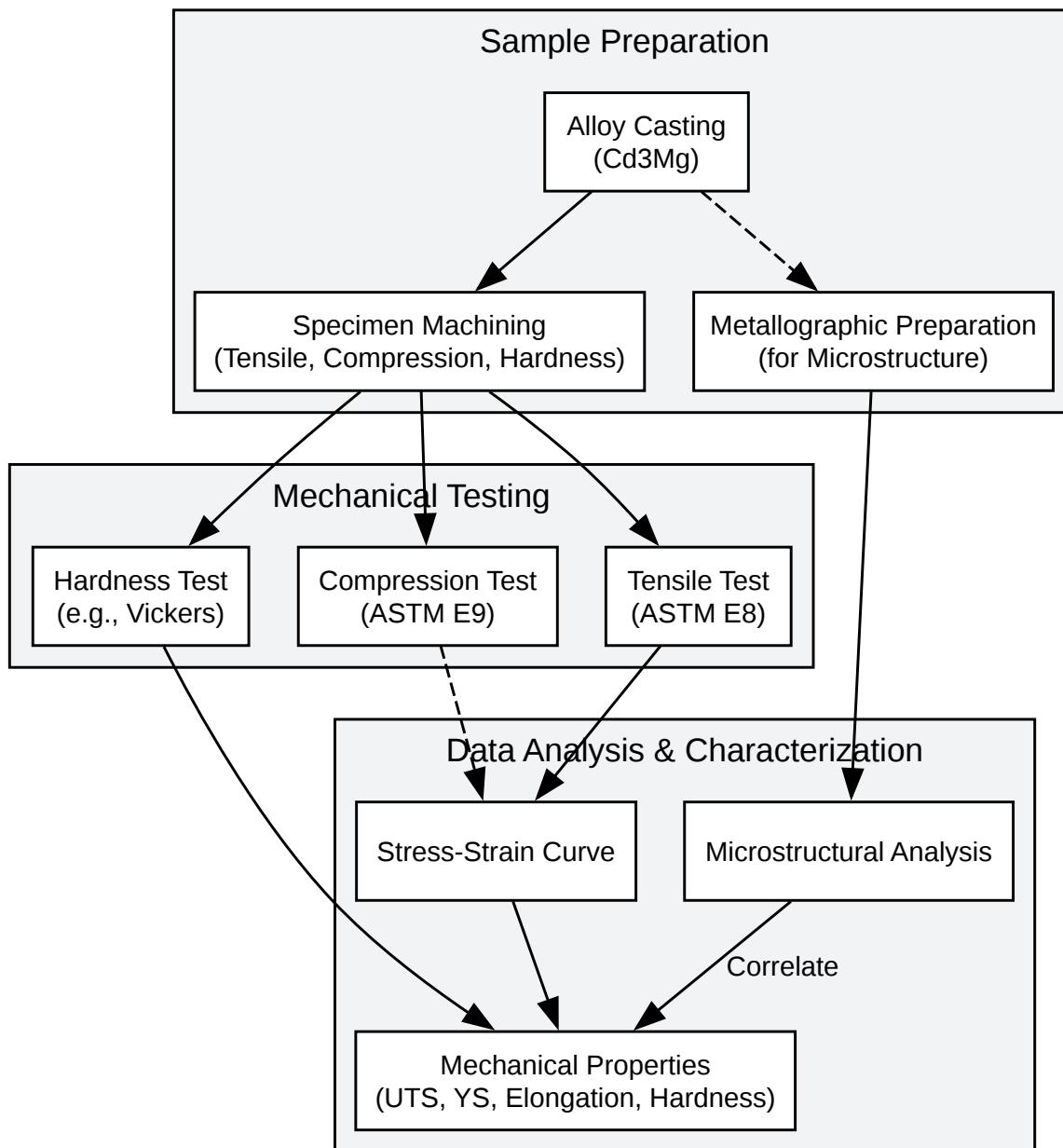
- Apply a compressive load at a constant strain rate.
- Record the load and displacement data.
- The test is typically continued until a specified strain is reached or the specimen begins to show signs of fracture.

Data Analysis:

- Convert the load-displacement data to a stress-strain curve.
- Determine the compressive yield strength using the 0.2% offset method, similar to the tensile test.

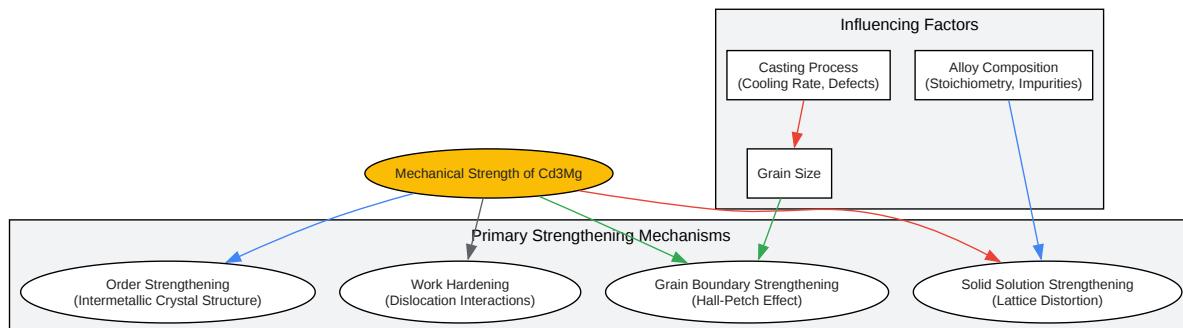
Mandatory Visualization

Below are diagrams illustrating key concepts relevant to the mechanical testing of cast Cd3Mg alloys.



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Caption: Experimental workflow for mechanical properties testing of cast Cd₃Mg alloys.



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Caption: Key strengthening mechanisms influencing the mechanical properties of Cd₃Mg intermetallic alloys.

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